

# Benchmarking Gas Separation Performance of 5-Aminoisophthalic Acid MOFs: A Comparative Guide

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## Compound of Interest

Compound Name: 5-Aminoisophthalic acid

Cat. No.: B145744

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The quest for efficient and cost-effective gas separation technologies is a critical endeavor in fields ranging from industrial chemical production to environmental remediation and advanced drug delivery systems. Metal-Organic Frameworks (MOFs) have emerged as highly promising materials for these applications due to their exceptional porosity, tunable structures, and high surface areas. This guide provides a detailed comparative analysis of the gas separation performance of MOFs synthesized from **5-aminoisophthalic acid** (5-aip), benchmarking them against leading alternative materials.

The inclusion of the amine functional group ( $-NH_2$ ) within the **5-aminoisophthalic acid** linker offers a unique platform for enhancing the selective capture of gases like carbon dioxide ( $CO_2$ ), which is crucial for applications such as carbon capture and natural gas purification. The amine groups can provide specific interaction sites that increase the affinity for  $CO_2$  over other gases like methane ( $CH_4$ ) and nitrogen ( $N_2$ ).

## Comparative Performance Data

The efficacy of a porous material for gas separation is primarily evaluated by its uptake capacity for a specific gas and its selectivity for that gas over others in a mixture. The following tables summarize key performance indicators for a selection of **5-aminoisophthalic acid**-

based MOFs and other benchmark materials. It is important to note that experimental conditions, such as temperature and pressure, significantly influence the reported values.

## CO<sub>2</sub>/CH<sub>4</sub> Separation Performance

Adsorbent	Metal Center	CO <sub>2</sub> Uptake (cm <sup>3</sup> /g)	CH <sub>4</sub> Uptake (cm <sup>3</sup> /g)	CO <sub>2</sub> /CH <sub>4</sub> Selectivity	Temperature (K)	Pressure (bar)
5-aip MOFs						
MUF-17	Co	~100 (at 298K, 1 bar)	-	High (Qualitative)	298	1
Benchmark MOFs						
UiO-66-NH <sub>2</sub>	Zr	~50	~5	~10	298	1
ZIF-8	Zn	~30	~15	~2-3	298	1
MOF-5	Zn	~40	-	-	298	1
Other Materials						
Zeolite 13X	Si, Al	~150	~15	~10	298	1

## CO<sub>2</sub>/N<sub>2</sub> Separation Performance

Adsorbent	Metal Center	CO <sub>2</sub> Uptake (cm <sup>3</sup> /g)	N <sub>2</sub> Uptake (cm <sup>3</sup> /g)	CO <sub>2</sub> /N <sub>2</sub> Selectivity	Temperature (K)	Pressure (bar)
5-aip MOFs						
MUF-17	Co	~100 (at 298K, 1 bar)	~5	~20	298	1
Ni-AIP-BPY	Ni	-	-	High (for NO/CO <sub>2</sub> )	Ambient	1
Benchmark MOFs						
UiO-66-NH <sub>2</sub>	Zr	~50	~2	~25	298	1
ZIF-8	Zn	~30	~3	~10	298	1
MOF-5	Zn	~40	-	>60 (at 445 kPa)	298	~4.4
Other Materials						
Zeolite 13X	Si, Al	~150	~5	~30	298	1

## Experimental Protocols

Detailed and reproducible experimental procedures are fundamental for the comparative evaluation of MOF performance. Below are representative protocols for key experiments cited in the evaluation of gas separation performance.

## Gas Sorption Measurements

Gas sorption isotherms are measured to determine the uptake capacity of the MOF for different gases at a constant temperature.

### 1. Sample Activation:

- A known mass of the synthesized MOF is placed in a sample tube.
- The sample is heated under a high vacuum (e.g.,  $10^{-5}$  torr) at an elevated temperature (e.g., 120-200 °C) for several hours to remove any guest molecules (solvents, water) from the pores. The activation temperature and duration are critical and depend on the thermal stability of the MOF.

### 2. Isotherm Measurement:

- The activated sample is cooled to the desired experimental temperature (e.g., 273 K or 298 K).
- A high-purity adsorbate gas (e.g., CO<sub>2</sub>, CH<sub>4</sub>, N<sub>2</sub>) is introduced into the sample tube in controlled doses.
- After each dose, the system is allowed to equilibrate, and the amount of gas adsorbed is calculated based on the pressure change in the manifold of known volume.
- This process is repeated over a range of pressures to generate the adsorption isotherm. The desorption isotherm is subsequently measured by reducing the pressure in a stepwise manner.

## Breakthrough Experiments

Breakthrough experiments are conducted to evaluate the performance of the MOF under dynamic, flow conditions, which is more representative of industrial applications.

### 1. Column Packing:

- A fixed-bed column is uniformly packed with a known amount of the activated MOF material.

### 2. Gas Flow:

- A carrier gas (e.g., He or N<sub>2</sub>) is flowed through the column to establish a baseline.

- A gas mixture of a known composition (e.g., 15% CO<sub>2</sub> in N<sub>2</sub>) is then introduced into the column at a constant flow rate and pressure.

### 3. Effluent Analysis:

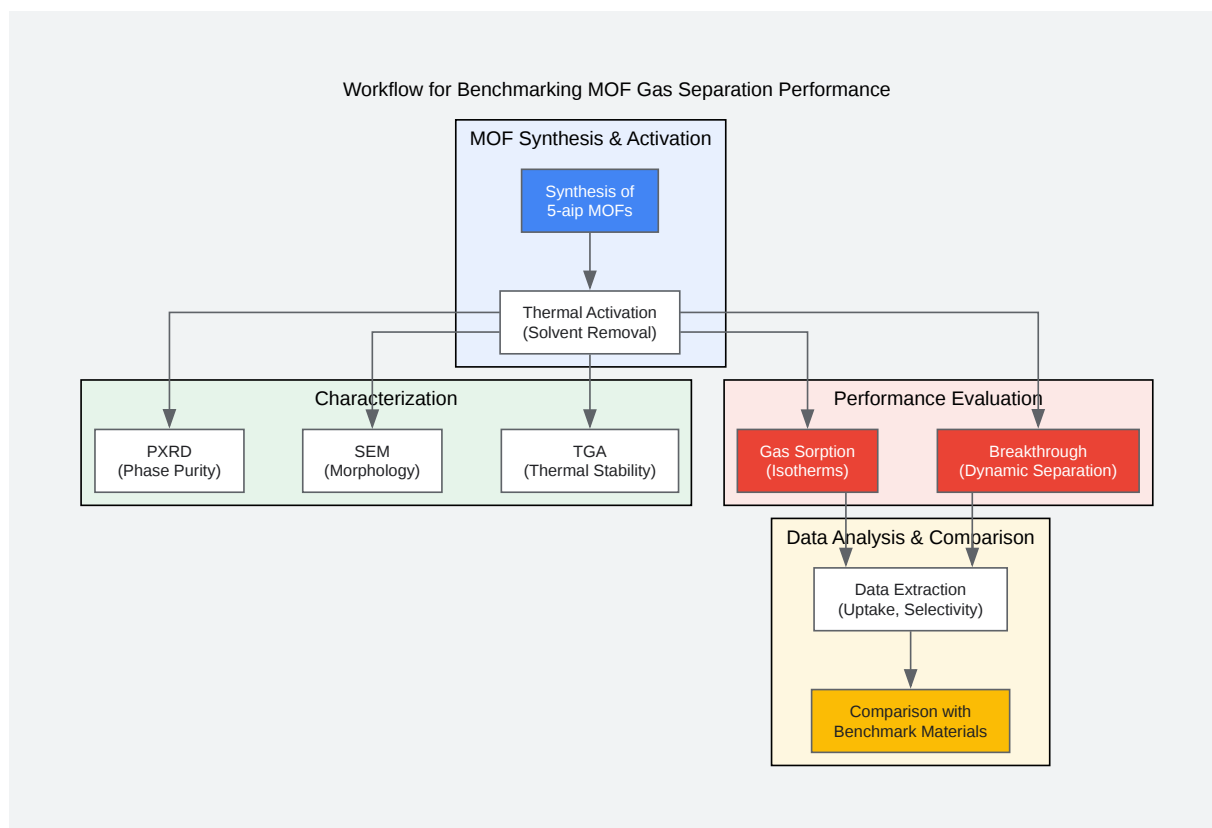
- The composition of the gas exiting the column is continuously monitored over time using a mass spectrometer or a gas chromatograph.

### 4. Data Analysis:

- A "breakthrough curve" is generated by plotting the outlet concentration of the more strongly adsorbed gas (e.g., CO<sub>2</sub>) as a function of time. The time it takes for the outlet concentration to reach a certain percentage of the inlet concentration is the breakthrough time. This data is used to calculate the dynamic uptake capacity and assess the separation selectivity under flow conditions.

## Visualizations

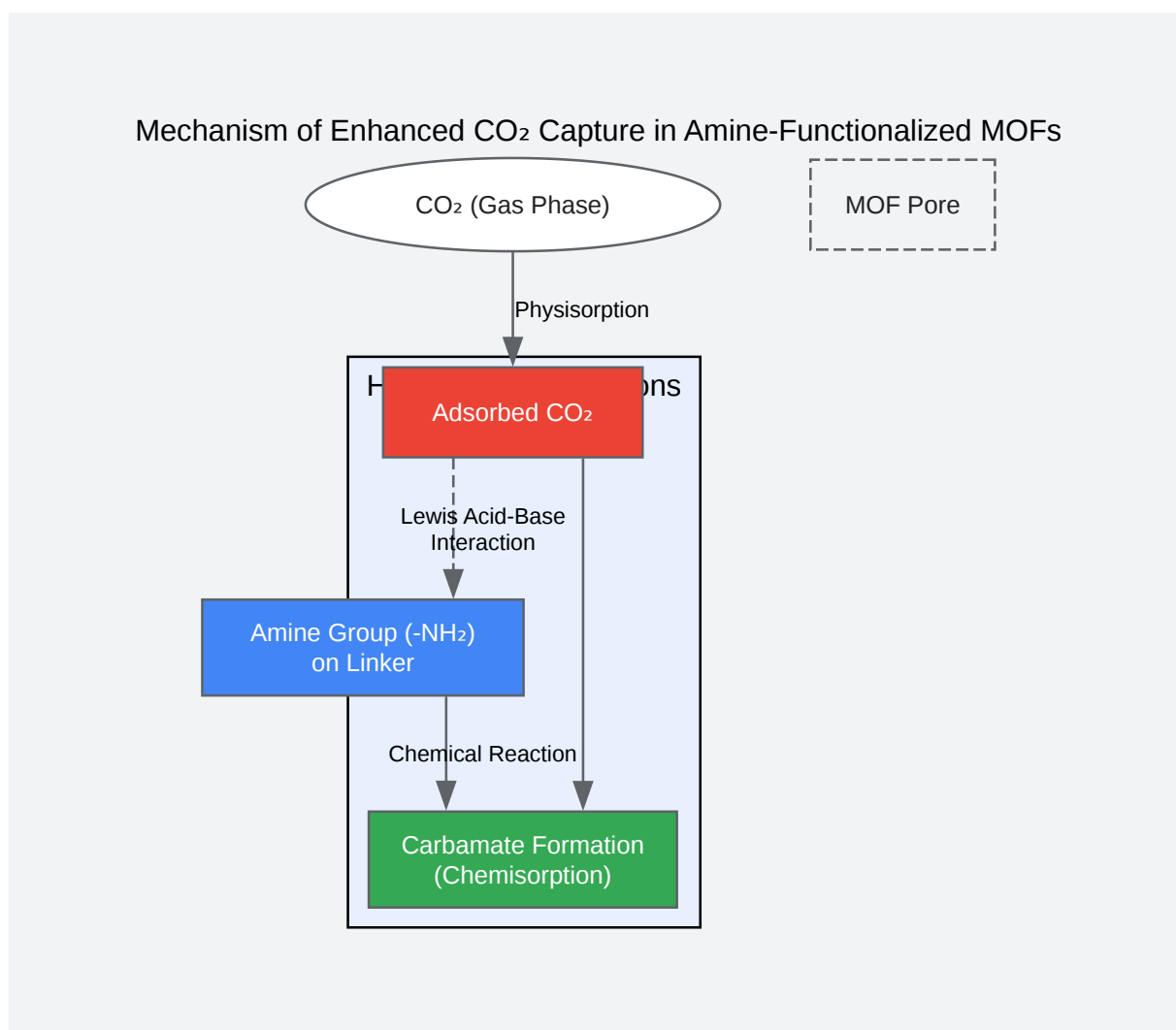
## Logical Workflow for MOF Gas Separation Benchmarking



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Caption: A logical workflow for the synthesis, characterization, and performance evaluation of **5-Aminoisophthalic acid** MOFs for gas separation.

## Signaling Pathway of CO<sub>2</sub> Capture in Amine-Functionalized MOFs



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Caption: A simplified diagram illustrating the enhanced CO<sub>2</sub> capture mechanism in MOFs functionalized with amine groups.

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